

Executive Summary: The Benzofuran Core in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *5-Bromo-6-methoxybenzofuran-2-carboxylic acid*

Cat. No.: *B3018649*

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The benzofuran scaffold is a quintessential example of a "privileged structure" in the field of drug discovery.^{[1][2]} This heterocyclic system, composed of a fused benzene and furan ring, is a recurring motif in a multitude of natural products and synthetic compounds that exhibit a vast spectrum of biological activities.^{[1][3][4]} Derivatives of benzofuran have been extensively investigated and developed as therapeutic agents with applications ranging from anticancer and antimicrobial to anti-inflammatory and antiviral.^{[2][3][4][5][6]}

This guide focuses on a specific, highly functionalized derivative: **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**. The strategic placement of its substituents—a bromine atom, a methoxy group, and a carboxylic acid—makes it a particularly valuable building block for combinatorial chemistry and targeted drug design. This document provides an in-depth analysis of its fundamental molecular properties, detailed synthetic protocols with mechanistic rationale, and a discussion of its potential applications in modern drug development, grounded in established scientific principles.

Core Physicochemical and Structural Characteristics

A precise understanding of a molecule's fundamental properties is the bedrock of its application in research. The molecular weight, in particular, is a critical parameter for everything from stoichiometric calculations in synthesis to its potential adherence to drug-likeness principles like Lipinski's Rule of Five.

Key Molecular Data

The essential physicochemical properties of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₇ BrO ₄	[7]
Molecular Weight	271.06 g/mol	[7][8]
CAS Number	20073-19-2	[7][8]
Synonyms	2-Benzofurancarboxylic acid, 5-bromo-6-methoxy-	[7]
Physical Form	Solid	

Chemical Structure

The structural arrangement of the molecule is key to its reactivity and pharmacological potential.

Caption: Chemical structure of **5-Bromo-6-methoxybenzofuran-2-carboxylic acid**.

Synthesis and Mechanistic Rationale

The synthesis of substituted benzofuran-2-carboxylic acids can be achieved through several established routes. The choice of a specific pathway is dictated by the availability of starting materials, desired yield, and scalability. A common and reliable method involves the initial formation of a benzofuran ester, followed by hydrolysis.

Retrosynthetic Analysis

A logical retrosynthetic pathway simplifies the synthetic challenge by breaking down the target molecule into simpler, commercially available precursors.

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